

A Technical Guide to the Refractive Index of Urethane Acrylate Polymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urethane acrylate

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This technical guide provides a comprehensive overview of the refractive index of **urethane acrylate** polymers, materials crucial in the development of advanced optical coatings, waveguides, and various drug delivery systems. The refractive index is a fundamental optical property that dictates how light propagates through a material, making its precise control and measurement paramount for the design and modeling of optical components. This document details the factors influencing the refractive index of **urethane acrylates**, presents quantitative data for various formulations, and outlines detailed experimental protocols for its measurement.

Factors Influencing the Refractive Index of Urethane Acrylate Polymers

The refractive index of a polymer is intrinsically linked to its chemical structure and composition. For **urethane acrylates**, several key factors can be manipulated to tune this critical property:

- **Aromatic Content:** The incorporation of bulky, conjugated, or aromatic substituents significantly increases the refractive index. Molecules containing multiple aromatic rings, such as those derived from bisphenol-A, exhibit higher refractive indices.^[1] For instance, a bisphenol-A epoxy diacrylate has a refractive index of 1.557.^[1] Similarly, the synthesis of a 2-naphthol epoxy-modified **urethane acrylate** (2-NEUA) resulted in a high refractive index of 1.611, attributed to its increased aromatic ring density.^[2]

- **Halogenation:** Introducing halogens, such as bromine, into the polymer structure is a well-established method for elevating the refractive index.^[1] A brominated version of bisphenol-A epoxy diacrylate, for example, possesses a refractive index of 1.588.^[1] However, the use of halogenated compounds is increasingly restricted due to environmental concerns.^[1]
- **Sulfur and Heteroatom Content:** The inclusion of sulfur or other heteroatoms can also lead to a higher refractive index.^{[1][3][4]} Researchers have developed sulfur-containing UV-curable oligomers with refractive indices ranging from 1.56 to 1.62 in their liquid state, which can increase by 1-5% upon UV curing.^{[3][4]}
- **Nanoparticle Incorporation:** The dispersion of high refractive index metal-oxide nanoparticles, such as those based on zirconium or hafnium, into the **urethane acrylate** matrix can effectively increase the overall refractive index of the composite material.
- **Fluorination:** Conversely, to achieve a low refractive index, fluorination is a common strategy.^{[5][6]} Fluorinated **urethane acrylates** are utilized in applications requiring anti-reflective coatings. Commercially available low-refractive index polymer coating formulations have cured indices in the range of 1.36 to 1.42.^[6]

Quantitative Data on the Refractive Index of Urethane Acrylate Polymers

The following tables summarize the refractive index values for a variety of **urethane acrylate** oligomers and formulations, as reported in the literature and technical data sheets.

Table 1: Refractive Index of Various **Urethane Acrylate** Oligomers

Product/Description	Type	Functionality	Refractive Index (nD @ 25°C unless specified)	Viscosity (cP)	Source
BR-941	Aliphatic Polyester Urethane Acrylate	6	1.496	4,000 @ 60°C	[7]
Urethane Acrylate Methacrylate Resin	-	-	1.487 @ 20°C	3,000 @ 25°C	
QU-200	Aliphatic Urethane Acrylate	2	1.482	6,200 @ 60°C	[8]
QU-220	Aliphatic Urethane Acrylate / 5% HDDA	2	1.477	60,000	[8]
QU-234	Aromatic Urethane Acrylate / 20% TPGDA	3	1.499	3,100 @ 60°C	[8]
QU-310	Aliphatic Urethane Acrylate	3	1.494	71,000	[8]
QU-680	Silane Modified Aliphatic Urethane Acrylate	6	1.491	4,450 @ 60°C	[8]

QU-710	Aliphatic Urethane Acrylate	9	1.496	100,000	[8]
QU-2200	Aromatic Urethane Acrylate / 20% TPGDA	2	1.508	35,000	[8]
Sinomer® UVU6257 AD	Aliphatic Urethane Acrylate	-	1.5090 ± 0.005	300,000 - 700,000 @ 40°C	[9]
Sinomer® UVU6256 NM	Aliphatic Urethane Acrylate	-	1.4794 ± 0.005	150,000 - 170,000 @ 40°C	[9]

Table 2: High Refractive Index **Urethane Acrylate** Formulations

Formulation Description	Key Components	Refractive Index (Liquid)	Refractive Index (Cured Film)	Source
Sulfur-containing Melamine & Urethane Acrylates	Melamine, Urethane Acrylates, Sulfur compounds	1.56 - 1.62	Increases by 1-5% upon curing	[3]
Sulfur-containing Melamine & Urethane Acrylates	Melamine, Urethane Acrylates, Sulfur compounds	1.552 - 1.615	1.559 - 1.660	[4]
2-Naphthol Epoxy-Modified Urethane Acrylate (2-NEUA)	2-Naphthol, Diisocyanate, Acrylate	1.611	-	[2]
Biphenyl Acrylate & Bisfluorene Diacrylate based	Aromatic groups	-	-	[1]
Brominated Bisphenol-A Epoxy Diacrylate	Bromine, Bisphenol-A	1.588	-	[1]

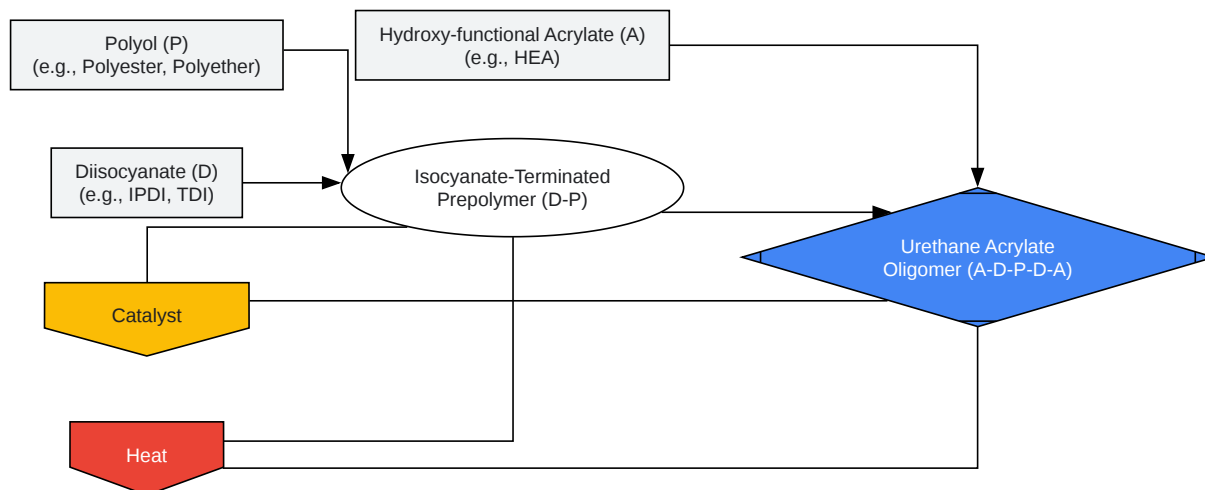
Table 3: Low Refractive Index **Urethane Acrylate** Formulations

| Formulation Description | Key Components | Refractive Index (Cured Film) | Source | |---|---|---|
|---|---| | Fluorinated **Urethane Acrylate** | Fluorinated moieties | 1.31 - 1.40 |[6] | |
Perfluoropolyether **Urethane Acrylate** based | Perfluoropolyether | 1.32 - 1.36 |[6] |

Synthesis of Urethane Acrylates

The synthesis of **urethane acrylates** typically involves a two-step process.[10] In the first step, a polyol (polyester or polyether) reacts with an excess of a diisocyanate to form an isocyanate-terminated prepolymer. In the second step, this prepolymer is "capped" with a hydroxy-

functional acrylate, such as 2-hydroxyethyl acrylate (HEA).[10] The reaction progress is often monitored by infrared (IR) spectroscopy, tracking the disappearance of the characteristic NCO peak around 2270 cm^{-1} .[10]



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Caption: General two-step synthesis pathway for **urethane acrylate** oligomers.

Experimental Protocols for Refractive Index Measurement

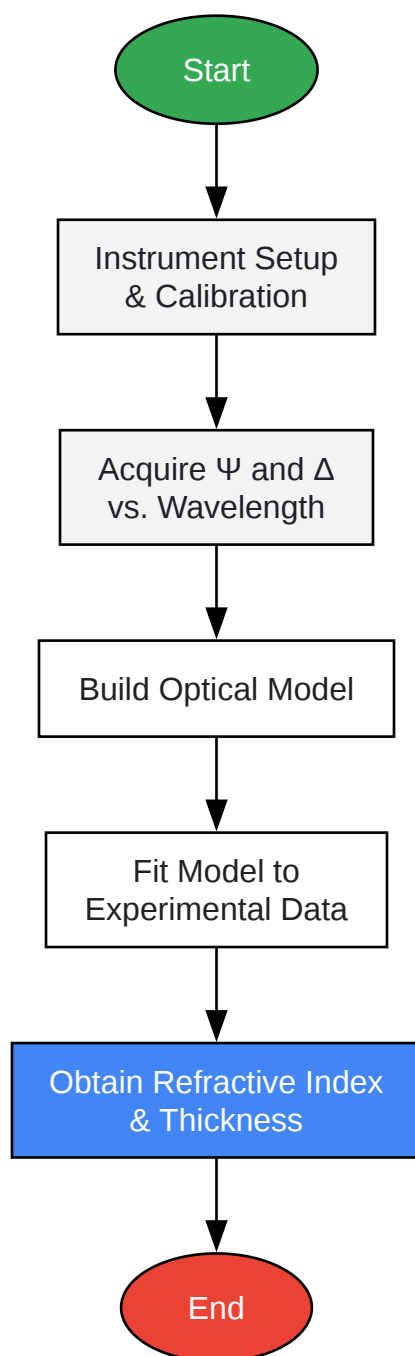
Accurate and reproducible measurement of the refractive index is crucial. The following are detailed methodologies for common techniques used for polymer thin films.

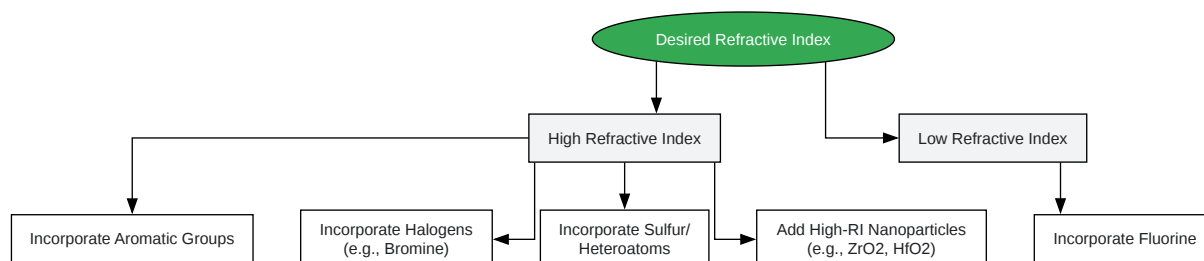
Protocol 1: Spectroscopic Ellipsometry

Spectroscopic ellipsometry is a highly sensitive, non-destructive optical technique that measures the change in polarization of light upon reflection from a thin film.[11] It can determine both the refractive index and the thickness of the film with high accuracy.[11]

Methodology:

- Instrument Setup and Calibration:
 - Turn on the light source and allow it to stabilize.
 - Perform instrument calibration according to the manufacturer's instructions, typically using a reference sample like a bare silicon wafer.[\[11\]](#)
- Measurement:
 - Mount the **urethane acrylate** polymer thin film sample on the stage.
 - Align the sample to ensure the light beam reflects from the center of the film.[\[11\]](#)
 - Set the measurement parameters, including the wavelength range and the angle of incidence (a common starting point is 70°).[\[11\]](#)
 - Acquire the ellipsometric parameters, Psi (Ψ) and Delta (Δ), as a function of wavelength.[\[11\]](#)
- Data Analysis:
 - Open the acquired data in the ellipsometry software.
 - Build an optical model that represents the sample structure (e.g., substrate/polymer film/air).
 - Define the optical constants of the substrate (often known) and use a dispersion model (e.g., Cauchy) for the polymer film.
 - Perform a fitting procedure to adjust the unknown parameters in the model (e.g., film thickness and Cauchy parameters) to match the calculated Ψ and Δ values to the experimental data.[\[11\]](#)
 - The refractive index spectrum of the polymer film is obtained from the best-fit model.[\[11\]](#)





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- To cite this document: BenchChem. [A Technical Guide to the Refractive Index of Urethane Acrylate Polymers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259557#refractive-index-of-urethane-acrylate-polymers]

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